Catalytic Applications of Low-Valent Uranium: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Uranium(2+)*
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The unique electronic structure of low-valent uranium complexes, particularly those in the +2 and +3 oxidation states, has led to their emergence as potent catalysts for a range of challenging chemical transformations. Their strong reducing power and the involvement of 5f orbitals in bonding allow for the activation of small, inert molecules under mild conditions, offering novel synthetic routes relevant to both fundamental research and the development of new pharmaceuticals.

This document provides detailed application notes and experimental protocols for key catalytic applications of low-valent uranium, including the synthesis of the requisite uranium precursors.

Catalytic Hydrogenation of Ethene

Low-valent uranium complexes have demonstrated remarkable activity in the catalytic hydrogenation of alkenes, a fundamental transformation in organic synthesis. The uranium(III) pentalene complex, [U(η^8-Pn††)(η^5-Cp*)] (where Pn†† = $C_8H_4(1,4\text{-}Si^iPr_3)_2$ and Cp = C_5Me_5), serves as an effective catalyst for the hydrogenation of ethene to ethane at ambient temperature and pressure.[1][2]

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Quantitative Data

Catalyst	Substrate	Product	Conversion	TON	TOF (h^{-1})	Conditions	Reference
[U(η⁸-Pn††)(η⁵-Cp*)]	Ethene	Ethane	>99%	200	~133	1 atm H_2, 1 atm C_2H_4, Room Temp, 90 min	[1][3]

Experimental Protocols

Synthesis of the Catalyst Precursor: [U(η⁸-Pn††)(η⁵-Cp*)][1]

- Materials: Anhydrous toluene, anhydrous pentane, [U(η⁸-Pn††)I(THF)], KCp*. All manipulations should be performed under an inert atmosphere (e.g., argon or nitrogen) using standard Schlenk line or glovebox techniques.
- Procedure:
  - In a glovebox, dissolve [U(η⁸-Pn††)I(THF)] (1.00 g, 0.88 mmol) in toluene (30 mL).
  - Add a solution of KCp* (0.154 g, 0.88 mmol) in toluene (10 mL) dropwise to the uranium solution with stirring.
  - The reaction mixture will immediately turn from brown to deep green.
  - Stir the reaction mixture at room temperature for 12 hours.
  - Remove the solvent under reduced pressure.
  - Extract the resulting solid with pentane (3 x 20 mL).
  - Filter the combined pentane extracts and concentrate the filtrate to approximately 10 mL.
  - Cool the solution to -35 °C to afford dark green crystals of [U(η⁸-Pn††)(η⁵-Cp*)].

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- Yield: Typically high, though specific yield is not provided in the reference.

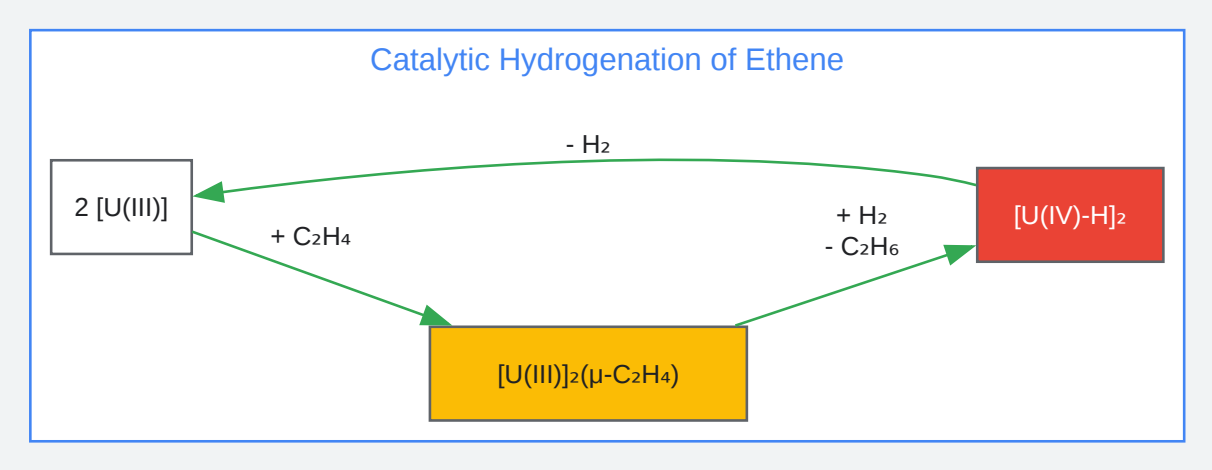
Catalytic Hydrogenation of Ethene[1][3]

- Apparatus: A J. Young NMR tube or a small Schlenk flask equipped with a magnetic stir bar.
- Procedure:
  - In a glovebox, dissolve [U(η⁸-Pn††)(η⁵-Cp*)] (e.g., 5 mg, 0.005 mmol, 0.5 mol%) in deuterated toluene (C_7D_8, ~0.5 mL) in a J. Young NMR tube.
  - Freeze the solution with liquid nitrogen, evacuate the headspace, and backfill with 1 atm of ethene gas.
  - Allow the tube to warm to room temperature.
  - Again, freeze the solution, evacuate the headspace, and backfill with 1 atm of hydrogen gas.
  - Thaw the tube and monitor the reaction at room temperature by ^{1}H NMR spectroscopy.
  - Full conversion of ethene to ethane is typically observed within 90 minutes.[3]
  - Analysis: The formation of ethane can be quantified by integrating the respective signals in the ^{1}H NMR spectrum. The intermediate ethene-bridged diuranium complex [{(η⁸-Pn††)(η⁵-Cp*)U}$_2$(μ-η²:η²-C_2H_4)] may also be observed during the reaction.[3]

Catalytic Cycle

The proposed catalytic cycle for ethene hydrogenation involves the formation of a diuranium-ethene bridged intermediate.

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Catalytic cycle for ethene hydrogenation.

Electrocatalytic Dihydrogen Production from Water

Low-valent uranium complexes can serve as molecular electrocatalysts for the reduction of water to dihydrogen (H_2), a critical reaction for renewable energy technologies. The trisaryloxide U(III) complex, [(((Ad,Me)ArO)$_3$mes)U], has been identified as the first homogeneous uranium catalyst for this transformation.[4][5]

Quantitative Data

Catalyst	Substrate	Product	Faradaic Efficiency	TON	TOF (h^{-1})	Conditions	Reference
[(((Ad,Me)ArO)$_3$mes)U]	H_2O	H_2	~84%	>10	384	-3.25 V vs $[Fe(Cp)_2]^{0/+}$, wet THF, glassy carbon electrode	[4][6]

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Experimental Protocols

Synthesis of the Catalyst Precursor: [(((Ad,Me)ArO)$_3$mes)U][4]

- Materials: Anhydrous THF, anhydrous pentane, UCl_3, the potassium salt of the tris(aryloxide) ligand K[((Ad,Me)ArO)$_3$mes]. All manipulations must be performed under a rigorously inert atmosphere.
- Procedure:
  - In a glovebox, suspend UCl_3 (1.00 g, 2.9 mmol) in THF (50 mL).
  - Add a solution of K[((Ad,Me)ArO)$_3$mes] (3.0 g, 2.9 mmol) in THF (30 mL) to the UCl_3 suspension.
  - Stir the reaction mixture at room temperature for 24 hours.
  - Remove the solvent under reduced pressure.
  - Extract the residue with pentane (3 x 40 mL).
  - Filter the combined pentane extracts and concentrate the filtrate until precipitation begins.
  - Cool the solution to -35 °C to obtain the product as a crystalline solid.
  - Yield: Specific yield is not detailed in the reference but is typically high for such salt metathesis reactions.

Electrocatalytic Water Reduction[4]

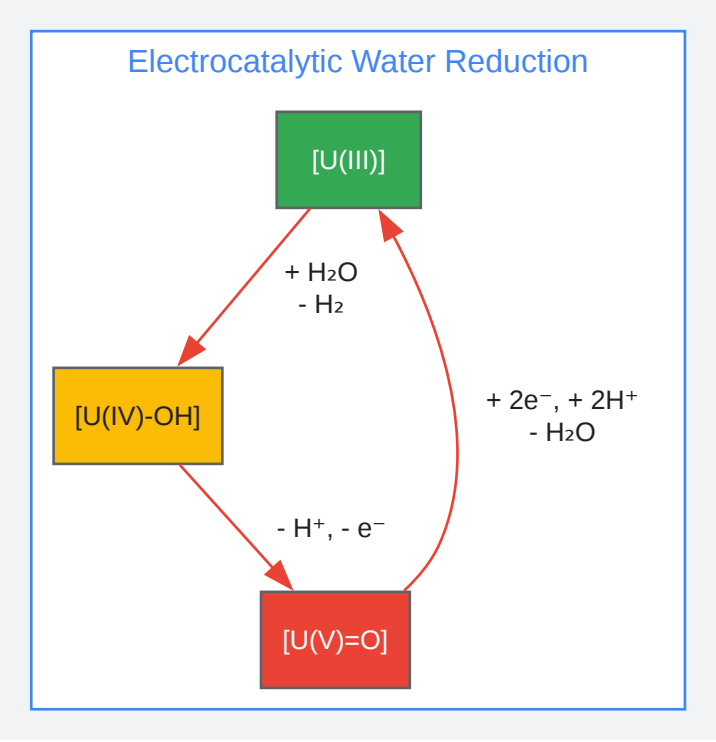
- Apparatus: A standard three-electrode electrochemical cell with a glassy carbon working electrode, a platinum wire counter electrode, and a silver wire pseudo-reference electrode. The cell should be gas-tight to allow for the collection and quantification of evolved gases.
- Procedure:
  - Prepare an electrolyte solution of 0.1 M [^{n}Bu$_4$N][PF_6] in anhydrous THF.

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- Add the catalyst, [(((Ad,Me)ArO)$_3$mes)U], to the electrolyte solution to a concentration of approximately 1 mM.
- Add a controlled amount of water to the electrolyte solution (e.g., 0.5 M).
- Purge the solution with an inert gas (e.g., argon) for at least 30 minutes.
- Perform controlled potential electrolysis at -3.25 V vs. the $[Fe(Cp)_2]^{0/+}$ couple.
- Analysis: The amount of H_2 produced can be quantified by gas chromatography (GC) analysis of the headspace of the electrochemical cell. The Faradaic efficiency is calculated by comparing the moles of H_2 produced to the moles of electrons passed during the electrolysis.[2][7][8]

Catalytic Cycle

The proposed catalytic cycle involves the sequential oxidation of the uranium center from U(III) to U(V) and subsequent reduction back to the active U(III) state.



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Catalytic cycle for water reduction.

Catalytic Conversion of Dinitrogen to Silylamine

Dinuclear low-valent uranium complexes can catalytically convert dinitrogen (N_2) into silylamines under ambient conditions, representing a significant advance in nitrogen fixation chemistry. A metallacyclic diuranium complex has been shown to catalyze the formation of a secondary silylamine from N_2, a reductant, and a silicon electrophile.[9][10]

Quantitative Data

Catalyst	Substrate	Product	Yield (equiv.)	TON	Conditions	Reference
Diuranium Metallacycle	N_2	$(Me_3Si)_2NH$	up to 6.4	up to 6.4	KC_8 (reductant), Me_3SiCl (electrophile), $[HNEt_3][BPh_4]$ (proton source), Room Temp, 1 atm N_2	[9][11]

Experimental Protocols

Synthesis of the Dinuclear Uranium Metallacycle Catalyst Precursor[9]

- Materials: Anhydrous THF, anhydrous toluene, UCl_4, the tetra-anionic ligand precursor H_4(mTP) (mTP^{4-} = [{2-(OC_6H_2-tBu-2,Me-4)$_2$CH}-C_6H_4-1,3]$^{4-}$), potassium hydride (KH). All manipulations must be performed under a rigorously inert atmosphere.
- Procedure:
  - In a glovebox, deprotonate H_4(mTP) with 4 equivalents of KH in THF to generate the potassium salt of the ligand.

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- In a separate flask, dissolve UCl_4 in THF.
- Add the ligand salt solution to the UCl_4 solution at room temperature.
- Stir the reaction mixture for 12 hours.
- The formation of the diuranium(IV) metallacycle $[U_2(mTP)_2]$ occurs. This precursor is then reduced in situ for the catalytic reaction.

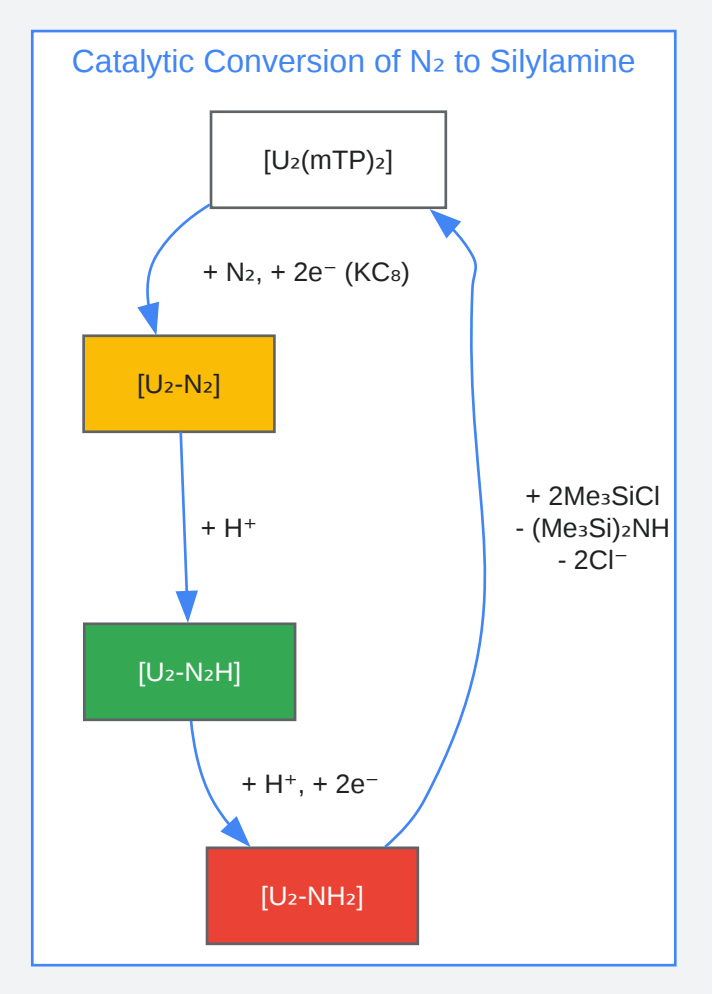
Catalytic Conversion of Dinitrogen to Hexamethyldisilazane ($(Me_3Si)_2NH$)[9][11]

- Apparatus: A Schlenk flask equipped with a magnetic stir bar and sealed with a septum.
- Procedure:
  - In a glovebox, add the diuranium metallacycle catalyst precursor (e.g., 0.02 mmol) to a Schlenk flask.
  - Add potassium graphite (KC_8, e.g., 8 equivalents per N_2) as the reductant.
  - Add $[HNEt_3][BPh_4]$ (e.g., 4 equivalents per N_2) as a proton source.
  - Add anhydrous THF (e.g., 10 mL) to the flask.
  - Seal the flask, remove it from the glovebox, and connect it to a dual manifold Schlenk line.
  - Freeze-pump-thaw the reaction mixture three times to remove any dissolved gases and place it under an atmosphere of N_2 (1 atm).
  - Add chlorotrimethylsilane (Me_3SiCl, e.g., 6 equivalents per N_2) via syringe.
  - Stir the reaction mixture vigorously at room temperature for the desired reaction time (e.g., 24 hours).
  - Analysis: The reaction is quenched by the addition of an internal standard (e.g., mesitylene) and an aliquot is taken for GC-MS analysis to quantify the formation of $(Me_3Si)_2NH$.

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Catalytic Cycle

The proposed mechanism involves the reduction of dinitrogen within the cavity of the dinuclear uranium complex, followed by protonation and silylation.



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Catalytic cycle for N_2 to silylamine conversion.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. echemi.com [echemi.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Uranium-mediated electrocatalytic dihydrogen production from water - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. From Chemical Curiosities and Trophy Molecules to Uranium-Based Catalysis: Developments for Uranium Catalysis as a New Facet in Molecular Uranium Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. rsc.org [rsc.org]
- 9. Dinitrogen cleavage by a dinuclear uranium(iii) complex - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Metallacyclic actinide catalysts for dinitrogen conversion to ammonia and secondary amines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]

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